

4-(Phenylethynyl)piperidin-4-ol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-(Phenylethynyl)piperidin-4-ol

Cat. No.: B12574883

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Technical Guide: 4-(Phenylethynyl)piperidin-4-ol

Disclaimer: A specific Material Safety Data Sheet (MSDS) for 4-(Phenylethynyl)piperidin-4-ol was not found in available public records. This document is an in-depth technical guide compiled from safety data of structurally similar compounds, including piperidine and its derivatives. The information herein should be used as a guideline for handling and safety procedures by trained professionals.

Section 1: Chemical Product and Company Identification

Product Name: 4-(Phenylethynyl)piperidin-4-ol

Synonyms: Not available

Chemical Formula: C₁₃H₁₅NO

Molecular Weight: 201.27 g/mol

CAS Number: Not available

Section 2: Hazards Identification

Based on the hazard profiles of analogous piperidine compounds, 4-(Phenylethynyl)piperidin-4-ol is anticipated to present the following hazards.

GHS Classification (Predicted)

- Acute Toxicity, Oral (Category 4)[[1](#)]
- Skin Corrosion/Irritation (Category 1B/2)[[1](#)][[2](#)][[3](#)]
- Serious Eye Damage/Eye Irritation (Category 1/2)[[1](#)][[2](#)][[3](#)]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[[1](#)][[2](#)][[3](#)]

GHS Label Elements, including Precautionary Statements

- Pictograms:
 - Corrosion
 - Exclamation Mark
 - Health Hazard
- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed.[[1](#)][[3](#)]
 - H314: Causes severe skin burns and eye damage.
 - H315: Causes skin irritation.[[2](#)][[3](#)]
 - H319: Causes serious eye irritation.[[2](#)][[3](#)]
 - H335: May cause respiratory irritation.[[1](#)][[2](#)][[3](#)]
- Precautionary Statements:
 - Prevention:
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.[[4](#)]
 - P264: Wash skin thoroughly after handling.[[3](#)]

- P270: Do not eat, drink or smoke when using this product.[1][3]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][3]
- Response:
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
 - P310: Immediately call a POISON CENTER or doctor/physician.

Section 3: Composition/Information on Ingredients

Component	Percentage
4-(Phenylethynyl)piperidin-4-ol	>95% (Assumed)

Section 4: First-Aid Measures

- General Advice: Consult a physician. Show this safety data sheet to the doctor in attendance. Move out of dangerous area.
- If Inhaled: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][3]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/ shower. Consult a physician.[1][5]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[[1](#)]
- Special Hazards Arising from the Substance or Mixture: Carbon oxides, Nitrogen oxides (NOx).[[1](#)][[6](#)]
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary. [[1](#)][[6](#)]

Section 6: Accidental Release Measures

- Personal Precautions, Protective Equipment, and Emergency Procedures: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[[3](#)]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods and Materials for Containment and Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal. [[1](#)][[3](#)]

Section 7: Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[[7](#)]
- Conditions for Safe Storage, Including any Incompatibilities: Keep container tightly closed in a dry and well-ventilated place. Store in a cool place.[[1](#)][[3](#)][[7](#)]

Section 8: Exposure Controls/Personal Protection

- Control Parameters: Components with workplace control parameters are not expected.
- Appropriate Engineering Controls: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of workday.[[1](#)][[7](#)]

- Personal Protective Equipment:
 - Eye/Face Protection: Safety glasses with side-shields conforming to EN166.[7]
 - Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[7]
 - Body Protection: Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[7]
 - Respiratory Protection: For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

Section 9: Physical and Chemical Properties

Data for **4-(Phenylethynyl)piperidin-4-ol** is not available. The following table contains data for the related compound 4-Phenylpiperidin-4-ol.

Property	Value
Appearance	Light cream powder solid
Odor	Odorless
Melting Point/Range	148 - 152 °C
Boiling Point/Range	No data available
Flash Point	No data available
Water Solubility	340 mg/L (20°C)[3]

Section 10: Stability and Reactivity

- Reactivity: No data available.

- Chemical Stability: Stable under recommended storage conditions.[3]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Incompatible products. Excess heat.[3]
- Incompatible Materials: Strong oxidizing agents.[1][3]
- Hazardous Decomposition Products: Hazardous decomposition products formed under fire conditions. - Carbon oxides, Nitrogen oxides (NOx).[1][3]

Section 11: Toxicological Information

No toxicological data is available for **4-(Phenylethynyl)piperidin-4-ol**. The information below is based on analogous compounds.

- Acute Toxicity: Harmful if swallowed. Toxic in contact with skin or if inhaled.
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.[3]
- Carcinogenicity: No data available.[3]
- Reproductive Toxicity: No data available.[3]
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[1][2][3]
- Specific Target Organ Toxicity - Repeated Exposure: No data available.
- Aspiration Hazard: No data available.

Section 12: Ecological Information

- Toxicity: No data available.

- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.
- Other Adverse Effects: No data available.

Section 13: Disposal Considerations

- Waste Treatment Methods:
 - Product: Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.[\[7\]](#)
 - Contaminated Packaging: Dispose of as unused product.[\[7\]](#)

Section 14: Transport Information

- DOT (US): Not dangerous goods.
- IMDG: Not dangerous goods.
- IATA: Not dangerous goods.

Section 15: Regulatory Information

This safety datasheet complies with the requirements of Regulation (EC) No. 1907/2006.[\[7\]](#)

Section 16: Other Information

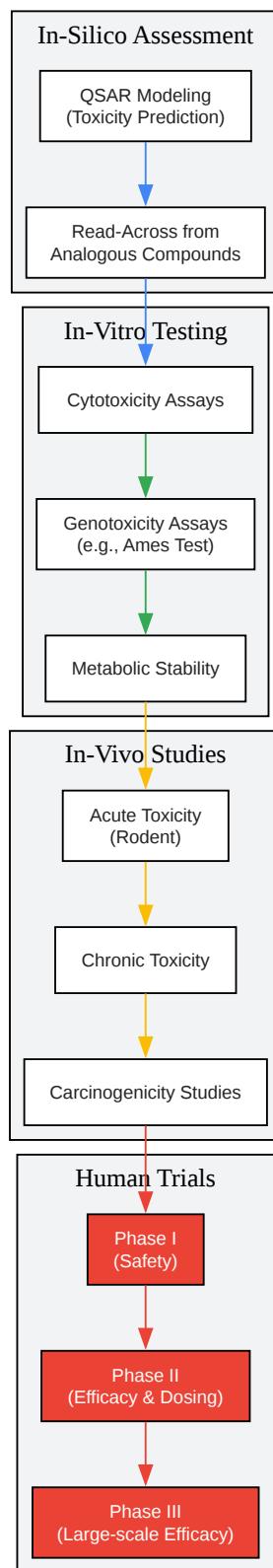
The above information is believed to be correct but does not purport to be all-inclusive and shall be used only as a guide. The information in this document is based on the present state of our knowledge and is applicable to the product with regard to appropriate safety precautions. It does not represent any guarantee of the properties of the product.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **4-(Phenylethynyl)piperidin-4-ol** are not readily available in the searched literature. General synthetic procedures for similar piperidine derivatives often involve the addition of an organometallic reagent (e.g., phenylethynylmagnesium bromide) to a suitable piperidin-4-one precursor. Purification would typically be achieved through crystallization or column chromatography.

Visualizations

As no specific signaling pathways involving **4-(Phenylethynyl)piperidin-4-ol** have been documented, a generalized workflow for assessing the safety of a novel chemical entity is provided below. This diagram illustrates the logical progression from initial in-silico and in-vitro assessments to more complex in-vivo and human studies, a critical process in drug development and chemical safety evaluation.



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Caption: Workflow for Chemical Safety Assessment.

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